

commercial availability of 5-Hydrazinyl-2-methoxypyridine hydrochloride

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Compound of Interest

Compound Name: 5-Hydrazinyl-2-methoxypyridine
hydrochloride

Cat. No.: B1592575

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An In-Depth Technical Guide to 5-Hydrazinyl-2-methoxypyridine hydrochloride

This guide provides an in-depth technical overview of **5-Hydrazinyl-2-methoxypyridine hydrochloride** (CAS No: 179543-88-5), a key chemical intermediate for researchers, scientists, and professionals in drug development. We will explore its commercial availability, synthesis, quality control standards, and critical applications, with a focus on providing actionable insights for laboratory and process development settings.

Compound Identification and Physicochemical Properties

5-Hydrazinyl-2-methoxypyridine hydrochloride is a substituted pyridine derivative belonging to the hydrazine class of organic compounds. The presence of the nucleophilic hydrazine group (-NHNH₂) makes it a versatile building block in synthetic chemistry.

Property	Value	Source
CAS Number	179543-88-5	[1] [2] [3]
Molecular Formula	C ₆ H ₁₀ ClN ₃ O	[4]
Molecular Weight	175.62 g/mol	[1] [4]
Appearance	White to off-white solid	[5]
Melting Point	~128 °C (with decomposition)	[5]
Solubility	Soluble in water	[5]
Storage	Sealed in a dry environment, recommended at 2-8°C	[4]

Commercial Availability and Procurement

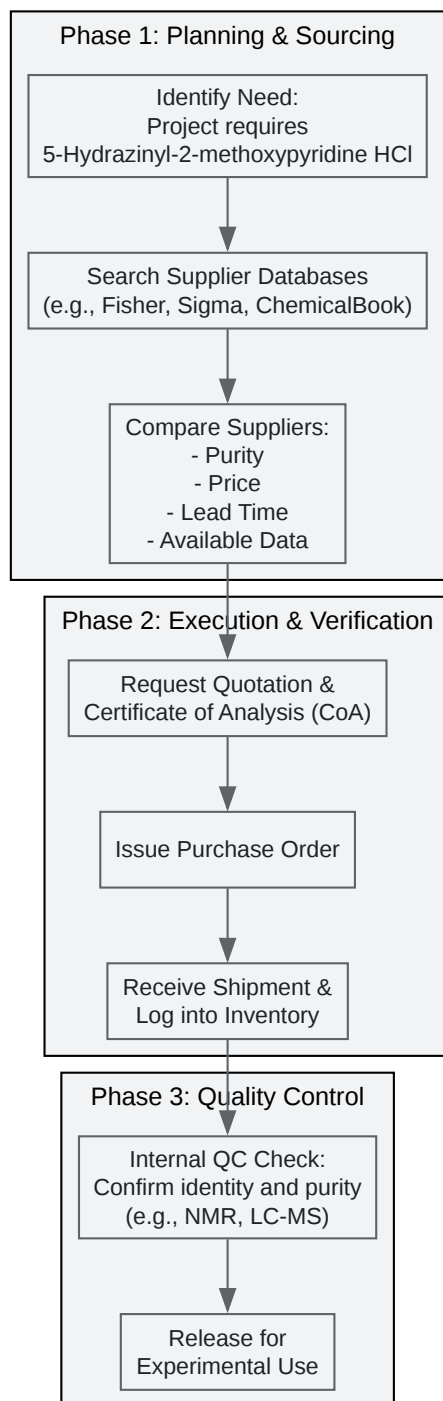
5-Hydrazinyl-2-methoxypyridine hydrochloride is readily available from a range of chemical suppliers specializing in research chemicals and pharmaceutical intermediates. Procurement for research quantities is straightforward, while larger, process-scale quantities may require lead times and custom synthesis arrangements.

Table of Representative Suppliers:

Supplier	Typical Purity	Available Quantities	Notes
Fisher Scientific (via ChemScene)	≥97%	Gram-scale (e.g., 1G)	Available for direct online purchase. [1] [4]
Sigma-Aldrich (distributor)	Varies by partner	Research quantities	Distributes for partners like ChemScene and Jinay Pharmaceuticals.
BLD Pharm	Varies	Inquire for details	Provides comprehensive analytical data (NMR, HPLC, LC-MS) upon request. [2] [6] [7] [8]
ChemicalBook	Varies	Lists over 50 suppliers	A platform to connect with various manufacturers and distributors. [3] [9]

The following diagram outlines a typical procurement workflow for acquiring this reagent for a research and development project.

Figure 1: Procurement Workflow for Research Reagents

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Caption: Figure 1: Procurement Workflow for Research Reagents.

Synthesis Pathway and Quality Control

Understanding the synthetic origin of a reagent is crucial for anticipating potential impurities.

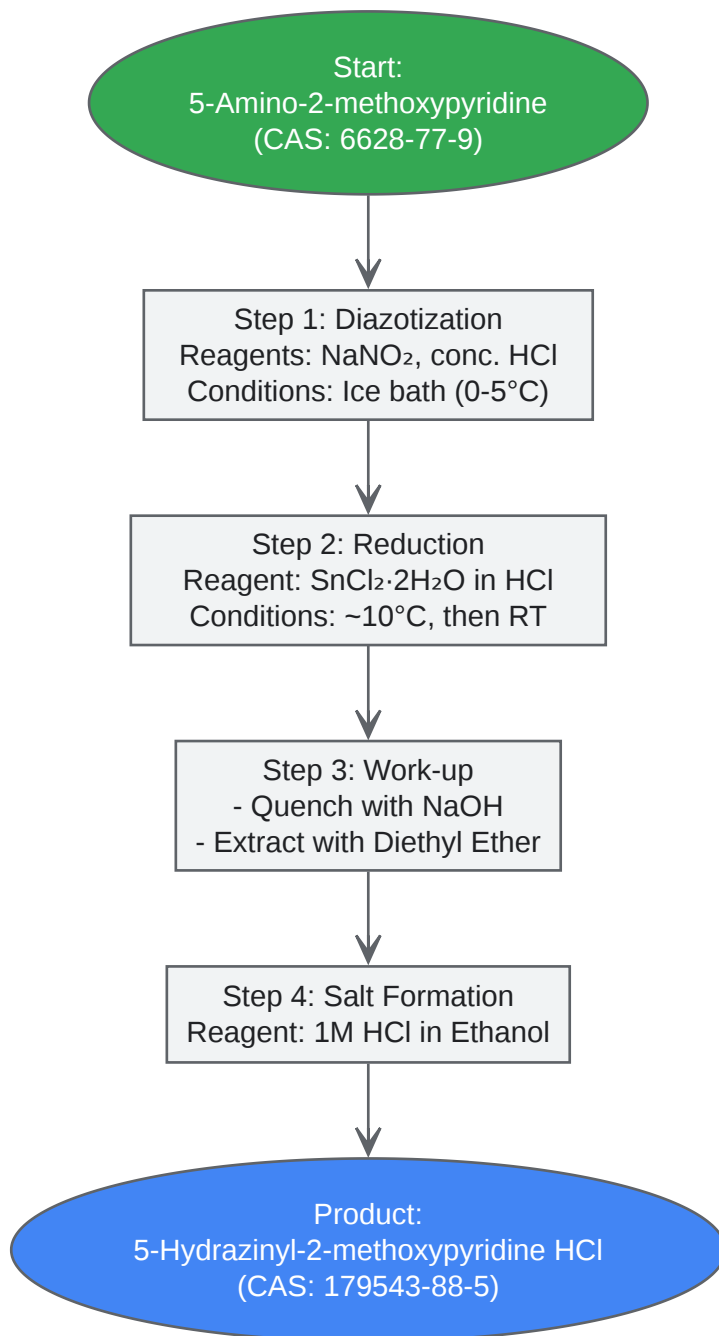
The most common laboratory-scale synthesis of **5-Hydrazinyl-2-methoxypyridine hydrochloride** starts from the commercially available 5-Amino-2-methoxypyridine.[9]

Experimental Protocol: Synthesis from 5-Amino-2-methoxypyridine[9]

- **Diazotization:** 5-Amino-2-methoxypyridine is dissolved in concentrated hydrochloric acid and cooled in an ice bath. A solution of sodium nitrite in water is added dropwise to form the diazonium salt.
- **Reduction:** A solution of tin(II) chloride dihydrate in concentrated hydrochloric acid is prepared and added dropwise to the diazonium salt solution at approximately 10°C. The mixture is stirred for 2 hours at room temperature to reduce the diazonium intermediate to the hydrazine.
- **Work-up and Isolation:** The reaction is quenched by the addition of a sodium hydroxide solution and extracted with diethyl ether.
- **Salt Formation:** A 1M solution of hydrochloric acid in ethanol is added to the combined organic extracts.
- **Purification:** The resulting solid precipitate, **5-Hydrazinyl-2-methoxypyridine hydrochloride**, is collected by filtration, washed with diethyl ether, and dried.

The following diagram visualizes this synthetic workflow.

Figure 2: Synthesis Workflow

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Caption: Figure 2: Synthesis Workflow.

Quality Verification: Reputable suppliers provide a Certificate of Analysis (CoA) with key analytical data. For this compound, identity and purity are typically confirmed by:

- ¹H-NMR Spectroscopy: To confirm the chemical structure. A published spectrum shows characteristic peaks at δ 3.81 (s, 3H, -OCH₃), 6.82 (d, 1H), 7.57 (dd, 1H), and 7.97 (d, 1H) in DMSO-d₆.[\[9\]](#)
- Mass Spectrometry (MS): To confirm the molecular weight. The expected (M+H)⁺ ion is m/z 140, corresponding to the free base.[\[9\]](#)
- High-Performance Liquid Chromatography (HPLC): To determine purity, typically reported as a percentage (e.g., $\geq 97\%$).

Applications in Drug Discovery and Development

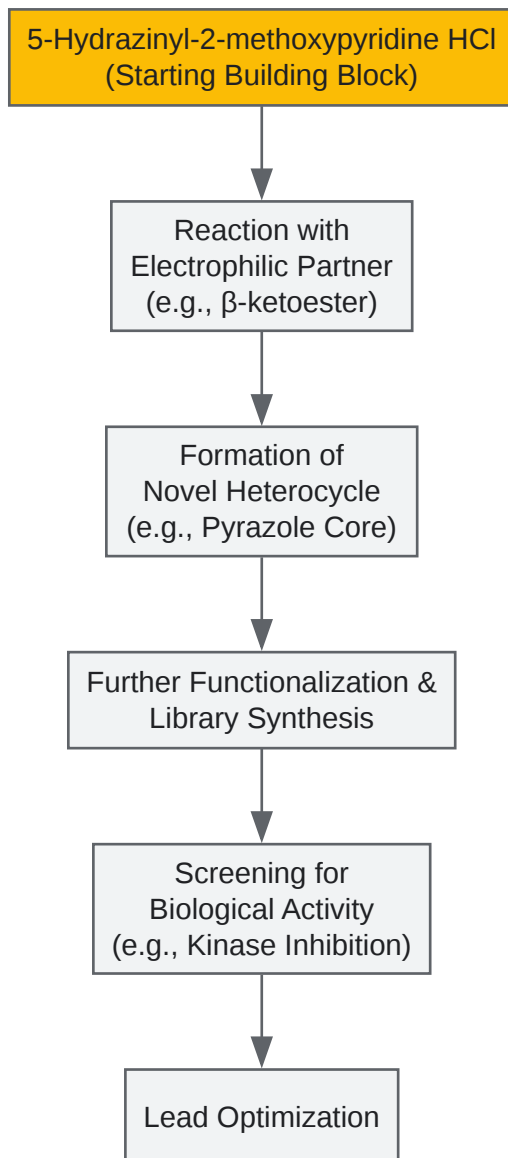
The utility of **5-Hydrazinyl-2-methoxypyridine hydrochloride** stems from the reactivity of the hydrazine moiety. Hydrazines are potent nucleophiles and are widely used as building blocks for constructing nitrogen-containing heterocyclic systems, which form the core of many pharmaceuticals.[\[10\]](#)

Key Application Areas:

- Heterocyclic Synthesis: The compound serves as a precursor for synthesizing pyrazoles, pyridazines, and other fused heterocyclic rings through condensation reactions with dicarbonyl compounds or other suitable electrophiles.
- Pharmaceutical Intermediates: It is classified as an organic building block for creating more complex active pharmaceutical ingredients (APIs).[\[2\]](#)
- Protein Degradation Building Blocks: A closely related compound is categorized as a building block for protein degraders, suggesting that this scaffold may be useful in the development of technologies like Proteolysis Targeting Chimeras (PROTACs).[\[11\]](#) Hydrazines can act as versatile linkers or components of ligands that bind to target proteins or E3 ligases.

The diagram below illustrates the logical role of this compound in a drug discovery pipeline.

Figure 3: Role in Drug Discovery



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Caption: Figure 3: Role in Drug Discovery.

Safety, Handling, and Storage Protocols

As with all hydrazine derivatives, proper safety precautions are mandatory. The compound is classified as a skin and eye irritant.[5][12][13] Some related hydrazines are toxic if swallowed, inhaled, or absorbed through the skin.

Mandatory Handling Procedures:

- Personal Protective Equipment (PPE): Always wear chemical-resistant gloves (e.g., nitrile), a lab coat, and safety goggles with side shields conforming to EN 166 (EU) or NIOSH (US) standards.[14]
- Ventilation: Handle the solid material exclusively in a well-ventilated area or a chemical fume hood to avoid inhalation of dust.[12]
- Spill Management: In case of a spill, avoid generating dust.[14] Collect the material using non-sparking tools and place it in a labeled container for proper disposal.[13]
- First Aid:
 - Eyes: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids, and seek medical attention.[5][12]
 - Skin: Wash off immediately with plenty of soap and water for at least 15 minutes. If irritation persists, consult a physician.[5][12]
 - Inhalation: Move the person to fresh air. If breathing is difficult, provide artificial respiration and seek medical attention.[5][12]

Storage Conditions:

- Store the container tightly closed in a dry, cool, and well-ventilated place.[4]
- The recommended storage temperature is refrigerated (2-8°C) to ensure long-term stability. [4]
- Keep away from incompatible materials and excess heat.[5]

Conclusion

5-Hydrazinyl-2-methoxypyridine hydrochloride is a commercially accessible and highly valuable reagent for medicinal chemistry and drug discovery. Its straightforward synthesis and the versatile reactivity of its hydrazine group make it an important building block for constructing novel heterocyclic compounds. By adhering to rigorous quality control, safe handling protocols, and proper storage, researchers can effectively leverage this compound in their synthetic programs to accelerate the development of new therapeutic agents.

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